

Technical Application Note: Monuron TCA for Non-Selective Vegetation Control

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Monuron TCA

CAS No.: 140-41-0

Cat. No.: B087056

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Status: Obsolete / Restricted (Historical Reference & Contaminant Analysis) Compound: 3-(p-chlorophenyl)-1,1-dimethylurea trichloroacetate Commercial Reference: Urox® (Historical)

Part 1: Executive Summary & Regulatory Warning Core Directive & Safety

CRITICAL WARNING: **Monuron TCA** is a cancelled pesticide in the United States and the European Union. The Environmental Protection Agency (EPA) has terminated registrations for products containing **Monuron TCA** due to oncogenic risks and high persistence in soil/groundwater.

Purpose of This Guide: This application note is designed for research scientists, environmental toxicologists, and agrochemical developers. It serves as a:

- **Historical Benchmark:** To compare modern non-selective herbicides against the efficacy profiles of legacy soil sterilants.

- Remediation Protocol: To understand application patterns for the identification and remediation of legacy industrial sites (e.g., railroad rights-of-way) where **Monuron TCA** residues may persist.

Chemical Identity

Monuron TCA is a salt complex formed by the reaction of Monuron (a phenylurea herbicide) and Trichloroacetic Acid (TCA). This combination created a synergistic "total vegetation control" agent used primarily for soil sterilization in non-crop areas.

- Monuron Moiety: Inhibits photosynthesis (Systemic).[1]
- TCA Moiety: Inhibits root meristem growth (Contact/Systemic).

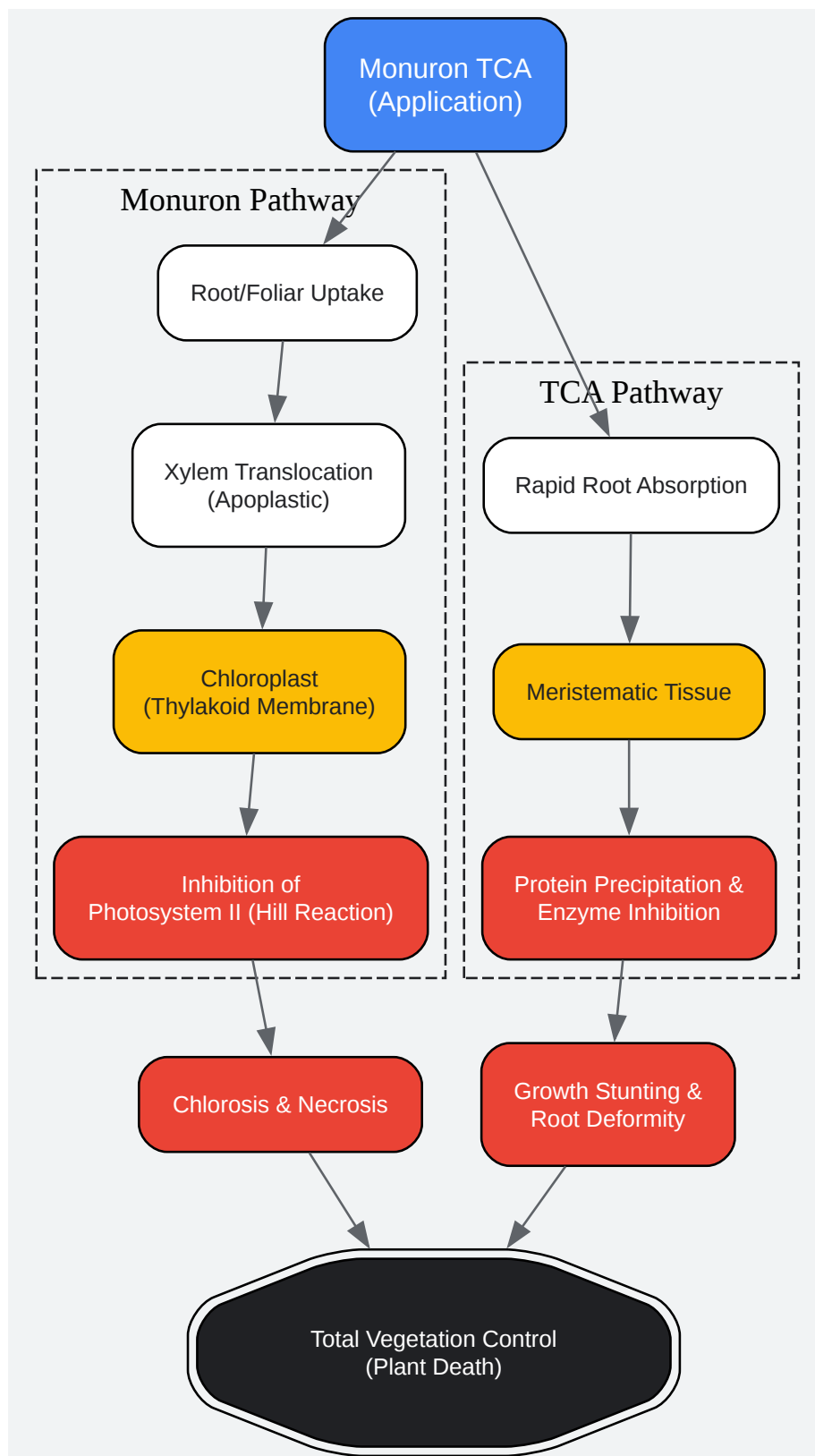
Part 2: Mechanism of Action (Dual-Pathway)

The efficacy of **Monuron TCA** stemmed from its ability to attack plant physiology on two fronts simultaneously. This dual action prevented the resistance issues common in single-mode herbicides of the 1950s-60s.

The Synergistic Pathway

- Foliar/Root Uptake (Monuron): Absorbed through roots and translocated via the apoplast to leaves, where it blocks the Hill Reaction in Photosystem II.
- Root Absorption (TCA): Absorbed rapidly by roots, causing protein precipitation and enzyme inhibition in meristematic tissues, effectively halting new growth.

Mechanism Visualization



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Figure 1: Dual-action pathway of **Monuron TCA**. The compound dissociates, allowing Monuron to target photosynthetic machinery while TCA arrests cellular division in roots.

Part 3: Historical Application Rates & Protocols

Note: The following rates are derived from historical "Urox" granular and liquid formulation labels. These are for reference only and must not be used for current applications.

Dosage by Vegetation Type

Monuron TCA was dose-dependent. Lower rates controlled annuals, while massive doses were required to achieve "soil sterilization" (prevention of growth for >12 months).

Target Vegetation	Formulation Type	Historical Rate (Active Ingredient)	Historical Rate (Formulated Product*)	Application Timing
Annual Weeds (Mustard, Foxtail)	Granular (11-22%)	10 - 20 lbs/acre	~50 - 90 lbs/acre	Pre-emergence or early post-emergence.
Perennial Grasses (Quackgrass, Bluegrass)	Granular (11-22%)	30 - 50 lbs/acre	~150 - 220 lbs/acre	Best applied before rapid spring growth.
Deep-Rooted Perennials (Bindweed, Canada Thistle)	Liquid Concentrate	60 - 100+ lbs/acre	3 - 5 gallons/acre	Late fall or early spring (high rainfall aids leaching).
Total Soil Sterilization (Industrial Sites)	Granular	>100 lbs/acre	>400 lbs/acre	Any time, provided rainfall moves chemical into root zone.

*Note: Historical "Urox" granular formulations often varied between 5.5%, 11%, and 22% active ingredient. Rates above assume ~22% concentration.

Environmental Variables Affecting Efficacy

- Rainfall: **Monuron TCA** required moisture to activate.
 - Low Rainfall (<10 in/yr): Efficacy reduced; required mechanical incorporation.
 - High Rainfall (>30 in/yr): Increased leaching risk; rapid loss of sterility.
- Soil Type:
 - Clay/High Organic Matter: Adsorbs Monuron, requiring higher rates (increase by 20-30%).
 - Sandy Soil: High leaching potential; lower rates required, but duration of control is shorter.

Part 4: Experimental Protocol: Soil Mobility & Residue Analysis

Since commercial application is banned, the primary use case for this compound today is in environmental fate studies (simulating legacy contamination).

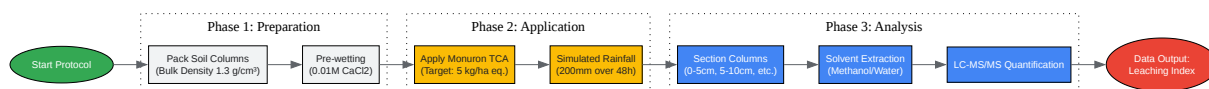
Objective

To determine the depth-dependent leaching profile of **Monuron TCA** in soil columns, simulating a legacy spill or historical application site.

Materials

- Test Substance: Analytical grade **Monuron TCA** (Sigma-Aldrich or equivalent standards).
- Soil Matrix: Standardized sandy loam (OECD 307 guideline).
- Equipment: PVC Soil Columns (30cm x 5cm), HPLC-UV or LC-MS/MS.

Workflow Diagram



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Figure 2: Standardized workflow for assessing **Monuron TCA** mobility in soil matrices.

Analytical Methodology (LC-MS/MS)

For the detection of Monuron residues:

- Extraction: Shake 10g soil with 20mL Methanol:Water (80:20) for 1 hour.
- Clean-up: Centrifuge at 4000 rpm; filter supernatant through 0.2µm PTFE.
- Mobile Phase: Acetonitrile (A) and 0.1% Formic Acid in Water (B).
- Gradient: 10% A to 90% A over 10 mins.
- Detection: Monitor transition m/z 199.1 → 72.1 (Monuron specific).

Part 5: References

- U.S. Environmental Protection Agency (EPA). (2022).[2] Cancellation Order for Certain Pesticide Registrations and Amendments To Terminate Uses. Federal Register.[3] Available at: [\[Link\]](#)[2]
- National Center for Biotechnology Information (NCBI). (2025). PubChem Compound Summary for CID 8800, Monuron. PubChem.[4] Available at: [\[Link\]](#)
- University of Hertfordshire. (2025). PPDB: Pesticide Properties DataBase - Monuron-TCA. AERU. Available at: [\[Link\]](#)

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Sources

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- [2. Federal Register :: Cancellation Order for Certain Pesticide Registrations and Amendments To Terminate Uses \[federalregister.gov\]](http://federalregister.gov)
- [3. Wrap-Up of Federal and State Chemical Regulatory Developments, October 2023 | Bergeson & Campbell, P.C. - JDSupra \[jdsupra.com\]](#)
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- To cite this document: BenchChem. [Technical Application Note: Monuron TCA for Non-Selective Vegetation Control]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b087056/docs#technical-application-note-monuron-tca-for-non-selective-vegetation-control\]](https://www.benchchem.com/product/b087056/docs#technical-application-note-monuron-tca-for-non-selective-vegetation-control)

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